

Technical Guide: Propyl 4-chlorobenzoate (CAS 25800-30-0)

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Compound of Interest

Compound Name: *Propyl 4-chlorobenzoate*

CAS No.: 25800-30-0

Cat. No.: B1267493

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Integrative Synthesis, Characterization, and Application in Drug Discovery^[1]

Executive Summary

Propyl 4-chlorobenzoate (CAS 25800-30-0) is a lipophilic ester intermediate utilized primarily in the synthesis of pharmacologically active agents and agrochemicals. Distinguished by its 4-chloro substitution, this compound serves as a robust electrophilic scaffold in nucleophilic acyl substitutions and a stable precursor for p-chlorophenyl moieties in structure-activity relationship (SAR) studies.

This guide provides a comprehensive technical analysis of **Propyl 4-chlorobenzoate**, moving beyond basic properties to explore its optimized synthesis, spectroscopic footprint, and utility as a "masked" carboxylate in medicinal chemistry.

Chemical Identity & Physicochemical Profile

Understanding the physicochemical baseline is critical for assay development and formulation. The propyl chain imparts higher lipophilicity (LogP ~2.91) compared to its methyl/ethyl analogs, influencing membrane permeability and solubility in non-polar reaction media.

Table 1: Vital Statistics & Properties

Property	Value	Context/Relevance
CAS Number	25800-30-0	Unique Identifier
IUPAC Name	Propyl 4-chlorobenzoate	Systematic Nomenclature
Molecular Formula	C ₁₀ H ₁₁ ClO ₂	-
Molecular Weight	198.65 g/mol	Stoichiometric calculations
Physical State	Colorless to pale yellow liquid	Handling & Dispensing
Boiling Point	~256.3°C (at 760 mmHg)	High thermal stability
Density	1.152 g/cm ³	Phase separation in aqueous workups
LogP (Predicted)	2.91	Lipophilic; cell-permeable
Solubility	Immiscible in water; Soluble in EtOH, Et ₂ O, DCM	Organic synthesis solvent compatibility

Synthetic Pathways & Process Optimization

While several routes exist (e.g., acyl chloride esterification), the acid-catalyzed Fischer Esterification remains the most scalable and atom-economical method for laboratory and pilot-scale production. The following protocol is optimized for yield and purity, utilizing a Dean-Stark trap to drive equilibrium.

Optimized Protocol: Acid-Catalyzed Esterification

Reaction:

Reagents:

- 4-Chlorobenzoic acid (1.0 eq)[1][2]
- 1-Propanol (Excess, 5–10 eq, acts as solvent)
- Sulfuric acid (Catalytic, 0.1 eq) or p-Toluenesulfonic acid (pTSA)

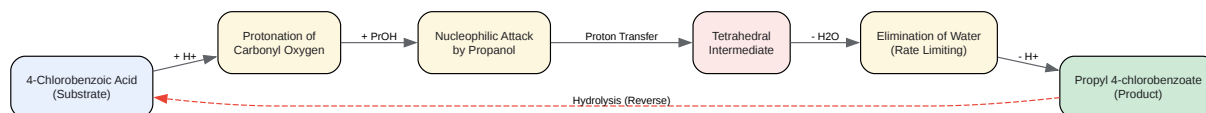
- Toluene (Optional co-solvent for azeotropic water removal)

Step-by-Step Methodology:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a Dean-Stark apparatus topped with a reflux condenser.
- Charging: Add 4-chlorobenzoic acid (15.6 g, 100 mmol) and 1-propanol (60 mL). Add toluene (40 mL) if using azeotropic distillation.
- Catalysis: Cautiously add concentrated H_2SO_4 (0.5 mL) or pTSA (1.7 g).
- Reflux: Heat the mixture to reflux (bath temp $\sim 110\text{--}120^\circ\text{C}$). Monitor water collection in the Dean-Stark trap.
- Completion: Continue reflux until water evolution ceases (approx. 4–6 hours) or TLC indicates consumption of the acid.
- Workup: Cool to room temperature. Concentrate under reduced pressure to remove excess propanol/toluene.
- Neutralization: Dissolve residue in Ethyl Acetate (100 mL) and wash with saturated NaHCO_3 (2 x 50 mL) to remove unreacted acid.
- Purification: Wash organic layer with brine, dry over anhydrous MgSO_4 , filter, and concentrate.
- Distillation: Purify the crude oil via vacuum distillation if high purity ($>99\%$) is required.

Mechanistic Visualization

The following diagram illustrates the catalytic cycle, highlighting the activation of the carbonyl oxygen and the nucleophilic attack by propanol.



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Figure 1: Mechanism of acid-catalyzed Fischer esterification. The Dean-Stark trap drives the reaction forward by removing water (Le Chatelier's principle).

Analytical Characterization (Self-Validating Systems)

To ensure the integrity of the synthesized intermediate, researchers must validate the structure using NMR and IR spectroscopy. The following data points serve as a reference standard.

Table 2: Spectroscopic Fingerprint

Technique	Signal/Peak	Assignment
^1H NMR (CDCl_3 , 400 MHz)	δ 8.00 (d, $J=8.5$ Hz, 2H)	Aromatic (Ortho to C=O)
δ 7.40 (d, $J=8.5$ Hz, 2H)	Aromatic (Meta to C=O)	
δ 4.28 (t, $J=6.5$ Hz, 2H)	-OCH ₂ - (Ester linkage)	
δ 1.78 (m, 2H)	-CH ₂ -CH ₂ -CH ₃	
δ 1.03 (t, $J=7.4$ Hz, 3H)	-CH ₂ -CH ₃ (Terminal methyl)	
IR (Neat)	1720 cm^{-1}	C=O[1][3][4][2][5] Stretch (Ester)
1270 cm^{-1}	C-O Stretch	
1090 cm^{-1}	C-Cl Stretch (Aryl chloride)	
GC-MS	m/z 198 / 200	Molecular Ion $[\text{M}]^+$ (3:1 ratio due to $^{35}\text{Cl}/^{37}\text{Cl}$)
m/z 139 / 141	Acylium Ion $[\text{Cl-Ph-CO}]^+$ (Base Peak)	

Validation Check: The presence of the triplet at ~4.28 ppm confirms the propyl ester formation. The retention of the AA'BB' splitting pattern in the aromatic region (8.00/7.40 ppm) confirms the 4-chloro substitution remains intact.

Applications in Drug Development

Propyl 4-chlorobenzoate is not merely an end-product but a versatile pharmacophore scaffold.[6] Its utility lies in its ability to undergo further transformation or serve as a prodrug moiety.

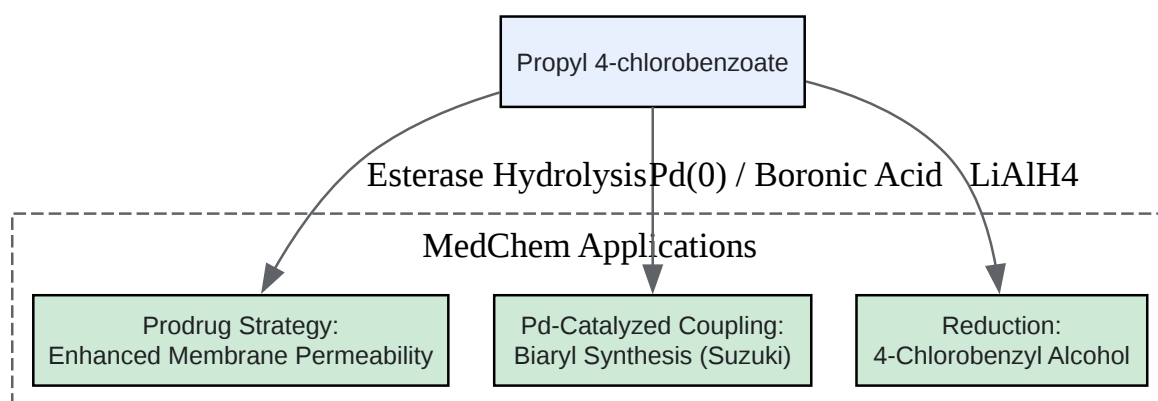
The "Masked" Carboxylate Strategy

In drug delivery, the free carboxylic acid of 4-chlorobenzoic acid ($\text{pK}_a \sim 3.98$) is often ionized at physiological pH, limiting passive diffusion across cell membranes.

- Prodrug Design: The propyl ester masks the negative charge, significantly increasing lipophilicity (LogP 2.91 vs. 2.65 for the acid).
- Mechanism: Once intracellular, esterases hydrolyze the propyl group, releasing the active 4-chlorobenzoic acid moiety or its derivative.

Synthetic Building Block

The chlorine atom at the para position is a handle for transition-metal catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), allowing for the rapid elaboration of the aromatic ring.



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Figure 2: Divergent synthetic utility of **Propyl 4-chlorobenzoate** in medicinal chemistry campaigns.

Safety, Handling, & Environmental (HSE)

While esters are generally less toxic than their corresponding acyl chlorides, the halogenated nature of this compound requires specific precautions.

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319). Harmful if swallowed (H302) due to hydrolysis to 4-chlorobenzoic acid.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent moisture-induced hydrolysis over long periods.

- Disposal: Incineration in a chemical waste facility equipped with scrubbers for HCl gas generation.

References

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